

Halauxifen-Methyl in No-Till Agriculture: A Guide for Researchers

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Application Notes and Protocols for the use of **halauxifen**-methyl, a synthetic auxin herbicide, in no-till agricultural systems.

Halauxifen-methyl is a valuable tool for weed management in no-till farming, particularly for the control of problematic broadleaf weeds, including glyphosate-resistant biotypes.[1][2] As a Group 4 herbicide, it mimics the plant hormone auxin, leading to the disruption of various growth processes in susceptible plants and ultimately causing plant death.[3][4] This document provides detailed application notes and experimental protocols for researchers and scientists working with **halauxifen**-methyl in no-till environments.

Application Notes

Halauxifen-methyl offers effective pre-plant burndown control of several key broadleaf weeds. [5] It is particularly effective against glyphosate-resistant (GR) horseweed (Erigeron canadensis) and common ragweed. However, for a broader spectrum of weed control, tankmixing with other herbicides is often necessary.

Key Considerations for Application:

 Application Timing: Halauxifen-methyl is primarily used as a pre-plant (PP) herbicide in notill corn and soybean production. Studies have shown that it can be applied safely close to planting. Research indicates that the current application restrictions of 7 days pre-plant in soybean and 5 days pre-plant in corn are conservative and could potentially be expanded.



- Crop Tolerance: Soybean and corn exhibit good tolerance to pre-plant applications of
 halauxifen-methyl at registered rates. While minor, transient phytotoxicity has been
 observed in some cases, it typically does not impact crop stand or yield. However, postemergence applications in soybean can cause significant injury and yield reduction.
- Tank-Mixing: To enhance the weed control spectrum, halauxifen-methyl can be tank-mixed
 with other herbicides such as 2,4-D, dicamba, and glyphosate. Following proper mixing order
 and conducting a jar test is crucial to ensure compatibility and prevent application issues.
- Environmental Conditions: The degradation of halauxifen-methyl in the soil is influenced by
 microbial activity. While some studies suggest lower temperatures generally increase crop
 phytotoxicity to soil-residual herbicides, research on halauxifen-methyl has shown that
 higher temperatures may accentuate its phytotoxic effects in certain conditions.

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the efficacy and crop safety of **halauxifen**-methyl in no-till systems.

Table 1: Efficacy of Halauxifen-Methyl on Glyphosate-Resistant (GR) Horseweed

Herbicide Treatment	Application Rate (g ae ha ⁻¹)	GR Horseweed Control (%)	Source(s)
Halauxifen-methyl	5	81	
Halauxifen-methyl	10	90	
Dicamba	280	80	
2,4-D	560	49	•
Glyphosate	560	33	•
Halauxifen-methyl + Glyphosate	5 + 560	87-97	•
Glufosinate	500	63-66	

Table 2: Soybean and Corn Response to Pre-plant Applications of Halauxifen-Methyl



Crop	Halauxifen- methyl Rate (g a.i. ha ⁻¹)	Application Timing	Visible Injury (%)	Yield Impact	Source(s)
Soybean	5	14 DPP, 7 DPP, 1 DPP, 5 DAS	≤10	No significant reduction	
Soybean	10	14 DPP, 7 DPP, 1 DPP, 5 DAS	≤10	No significant reduction	
Soybean	5	POST (VE- VC)	67-87	53-63% decline	
Corn	5	10 DPP, 5 DPP, 1 DPP, 5 DAS, POST (VE-V1)	≤3	No effect	
Corn	10	10 DPP, 5 DPP, 1 DPP, 5 DAS	≤3	No effect	
Corn	10	POST (VE- V1)	≤3	10% reduction	

DPP = Days Pre-Plant; DAS = Days After Seeding; POST = Post-emergence; VE-VC = Cotyledon to unifoliate stage; VE-V1 = Spike to one leaf stage.

Experimental Protocols

The following are generalized protocols for conducting efficacy and crop tolerance trials with **halauxifen**-methyl in no-till systems, based on methodologies reported in the cited literature.

Protocol 1: Field Efficacy Trial for Weed Control

1. Objective: To evaluate the efficacy of **halauxifen**-methyl applied alone and in tank-mixtures for the control of target weed species in a no-till system.



2. Experimental Design:

- Randomized complete block design with 3-4 replications.
- Plot size: e.g., 3 meters wide by 10 meters long.

3. Treatments:

- Untreated control.
- **Halauxifen**-methyl at various rates (e.g., 2.5, 5, and 10 g ae ha⁻¹).
- Tank-mixtures of halauxifen-methyl with other herbicides (e.g., glyphosate, 2,4-D, dicamba).
- Standard commercial herbicide programs for comparison.

4. Application:

- Apply herbicides using a calibrated research plot sprayer equipped with flat-fan nozzles.
- Spray volume: e.g., 150-200 L ha⁻¹.
- Record environmental conditions at the time of application (temperature, humidity, wind speed, weed growth stage).

5. Data Collection:

- Visually assess percent weed control at specified intervals after treatment (e.g., 14, 28, and 56 days after treatment). Use a scale of 0% (no control) to 100% (complete control).
- Measure weed density (plants m⁻²) and biomass (g m⁻²) from a designated quadrat within each plot.

6. Statistical Analysis:

- Analyze data using Analysis of Variance (ANOVA).
- Use a means separation test (e.g., Fisher's Protected LSD at p ≤ 0.05) to compare treatment means.

Protocol 2: Crop Tolerance Trial

- 1. Objective: To evaluate the tolerance of a specific crop (e.g., soybean or corn) to pre-plant applications of **halauxifen**-methyl in a no-till system.
- 2. Experimental Design:



- Randomized complete block design with 4 replications.
- Maintain plots weed-free throughout the growing season to isolate the effects of the herbicide.

3. Treatments:

- Untreated control.
- Halauxifen-methyl at the registered rate (1x) and twice the registered rate (2x).
- Apply treatments at various pre-plant intervals (e.g., 28, 21, 14, 7, and 0 days before planting).

4. Crop Management:

- Plant the crop using a no-till planter at the recommended seeding rate.
- Follow standard agronomic practices for the specific crop.

5. Data Collection:

- Visually assess crop injury (phytotoxicity) at regular intervals after planting (e.g., 7, 14, 21, and 28 days after planting) on a scale of 0% (no injury) to 100% (plant death).
- Measure crop stand (plant population) and plant height at various growth stages.
- At crop maturity, harvest the center rows of each plot and determine the grain yield, adjusting for moisture content.

6. Statistical Analysis:

- Analyze data using ANOVA.
- Separate treatment means using an appropriate statistical test (e.g., Tukey's HSD at p ≤ 0.05).

Visualizations

The following diagrams illustrate the mode of action of **halauxifen**-methyl and a typical experimental workflow for herbicide evaluation.

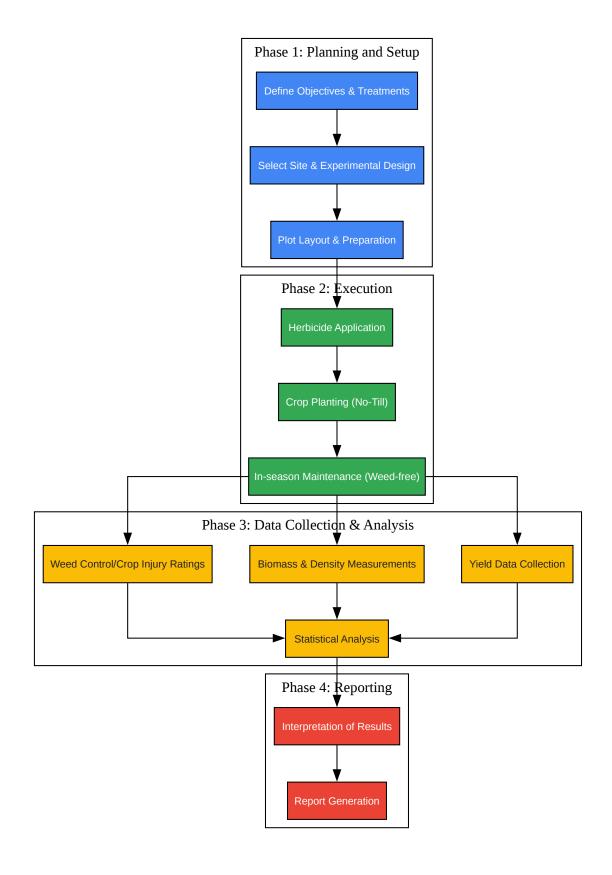




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Halauxifen-methyl mode of action signaling pathway.





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General workflow for herbicide efficacy and tolerance trials.



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